

# Decylcyclohexane: Nomenclature and Chemical Identity

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## Compound of Interest

Compound Name: *Decylcyclohexane*

Cat. No.: *B1669408*

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**Decylcyclohexane**, a saturated hydrocarbon, is a molecule of interest in various fields of chemical research. This guide provides an in-depth look at its nomenclature according to the International Union of Pure and Applied Chemistry (IUPAC) and its commonly used synonyms.

## IUPAC Name

The systematic name for **Decylcyclohexane**, as defined by IUPAC, is **decylcyclohexane**<sup>[1]</sup>. The structure consists of a ten-carbon alkyl chain (a decyl group) attached to a cyclohexane ring<sup>[1]</sup>.

## Synonyms and Identifiers

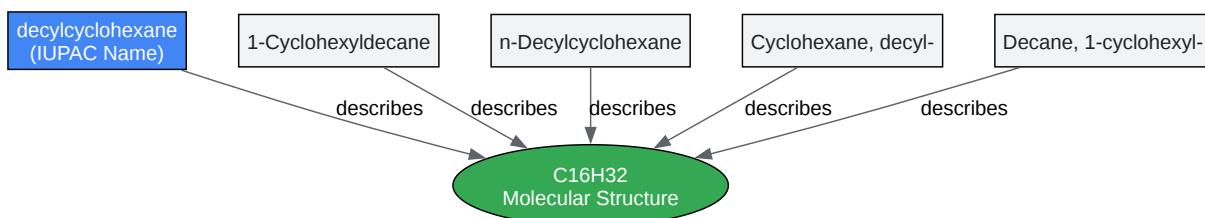
**Decylcyclohexane** is also known by several other names and identifiers, which are crucial for searching chemical databases and literature. These synonyms often arise from different naming conventions or are used as shorthand in specific contexts.

A comprehensive list of synonyms and identifiers is provided in the table below for clarity and easy reference.

Identifier Type	Identifier	Source
Common Synonyms	1-Cyclohexyldecane[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">3</a> ][ <a href="#">4</a> ]	PubChem, SCBT, Cheméo, NIST
n-Decylcyclohexane[ <a href="#">1</a> ][ <a href="#">3</a> ][ <a href="#">4</a> ][ <a href="#">5</a> ]	PubChem, Cheméo, NIST, ChemWhat	
Cyclohexane, decyl-[ <a href="#">1</a> ][ <a href="#">3</a> ][ <a href="#">4</a> ]	PubChem, Cheméo, NIST	
Decane, 1-cyclohexyl-[ <a href="#">3</a> ][ <a href="#">4</a> ]	Cheméo, NIST	
CAS Registry Number	1795-16-0[ <a href="#">1</a> ][ <a href="#">4</a> ]	CAS, NIST
Molecular Formula	C16H32[ <a href="#">1</a> ][ <a href="#">2</a> ][ <a href="#">4</a> ]	PubChem, SCBT, NIST
Molecular Weight	224.43 g/mol [ <a href="#">2</a> ]	SCBT
InChIKey	STWFZICHPLEOIC-UHFFFAOYSA-N[ <a href="#">1</a> ][ <a href="#">4</a> ]	PubChem, NIST
UNII	7X5R5EE4ST[ <a href="#">1</a> ]	FDA GSRS

## Logical Relationship of Nomenclature

The various names for this compound all describe the same molecular structure, albeit from slightly different perspectives, as illustrated by the following diagram.



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Nomenclature describing the same molecular structure.

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## References

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